

Application Notes and Protocols for Ozone Hydrate Technology in Industrial Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ozone hydrate

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Introduction

Ozone (O₃), a powerful oxidizing agent, is a cornerstone of various industrial processes, primarily in disinfection and purification. **Ozone hydrate**, a clathrate in which ozone molecules are trapped within a crystalline water lattice, represents a promising technological advancement. This solid, ice-like material offers a stable and highly concentrated source of ozone, potentially overcoming the limitations of traditional ozone generation and application methods, such as the instability of ozone gas and the relatively low ozone concentrations in ozonated water.

These application notes provide a comprehensive overview of the current and potential industrial applications of ozone technology, with a special focus on the role of **ozone hydrates** as a concentrated ozone source. Detailed protocols for laboratory-scale **ozone hydrate** synthesis and the application of ozone in key industrial sectors are provided, supported by quantitative data and process visualizations.

Ozone Hydrate: Formation and Properties

Ozone hydrates are non-stoichiometric crystalline compounds where ozone molecules are physically entrapped within the cavities of a hydrogen-bonded water framework. This method of storing ozone can achieve significantly higher concentrations compared to dissolved ozone in water or ice.

Key Properties of Ozone Hydrate

Property	Value/Description	Citation
Ozone Storage Capacity	Can reach mass fractions significantly higher than ozonated water or ice, potentially up to several weight percent.	[1]
Stability	More stable than gaseous ozone, allowing for storage and transport under controlled temperature and pressure conditions.	[1]
Decomposition	Decomposes to release ozone and water, leaving no harmful residues.	
Formation Conditions	Typically requires elevated pressures and low temperatures. The presence of "help guests" like carbon dioxide can moderate the formation conditions.	[1]

Laboratory-Scale Synthesis of Ozone Hydrate

This protocol describes a general method for the synthesis of mixed $O_3 + O_2 + CO_2$ hydrate, as the presence of CO_2 as a help guest reduces the high pressure required for pure **ozone hydrate** formation.

Materials:

- High-pressure reactor vessel equipped with a stirrer, temperature and pressure sensors, and gas inlet/outlet ports.
- Ozone generator.
- Oxygen (O₂) and Carbon Dioxide (CO₂) gas cylinders with regulators.
- Gas mixing chamber.
- Deionized water.
- Liquid nitrogen.
- Iodometric titration setup for ozone concentration measurement.

Protocol:

- **Reactor Preparation:** Clean and dry the high-pressure reactor. Add a specific volume of deionized water to the reactor.
- **Cooling:** Cool the reactor to a temperature just above the freezing point of water (e.g., 274 K).
- **Gas Mixture Preparation:** Prepare a gas mixture of ozone, oxygen, and carbon dioxide in the gas mixing chamber. The desired composition will depend on the target hydrate structure and ozone concentration.
- **Pressurization:** Introduce the prepared gas mixture into the reactor until the desired pressure (e.g., 2.0-3.0 MPa) is reached.^[1]
- **Hydrate Formation:** Start the stirrer to ensure good gas-liquid contact. Monitor the pressure and temperature. A drop in pressure at a constant temperature indicates hydrate formation.
- **Gas Replenishment:** To maintain a high ozone concentration in the gas phase, periodically and carefully vent a small amount of the gas from the reactor and replenish it with the fresh O₃/O₂/CO₂ mixture.

- Termination and Sampling: Once hydrate formation ceases (i.e., no further pressure drop), stop the stirrer. Cool the reactor with liquid nitrogen to stabilize the hydrate.
- Analysis: Carefully collect the solid hydrate. A portion of the hydrate can be used for immediate iodometric titration to determine the initial ozone concentration.[1] The remaining hydrate can be stored at low temperatures (e.g., below 253 K) for stability tests.[1]

Safety Precautions: Ozone is a toxic and highly reactive gas. All procedures should be carried out in a well-ventilated area, and appropriate personal protective equipment should be worn. High-pressure equipment must be handled by trained personnel.

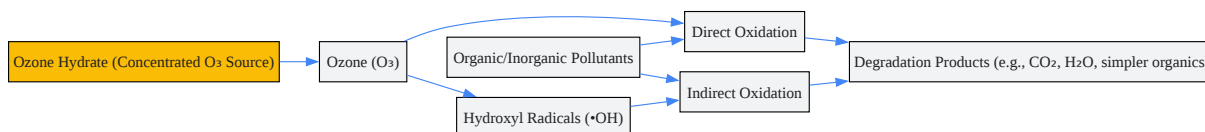
Industrial Application: Wastewater Treatment

Ozone is a powerful oxidant for treating a wide range of industrial wastewaters, effectively reducing chemical oxygen demand (COD), biochemical oxygen demand (BOD), color, and specific pollutants like phenols and cyanides.[2][3] **Ozone hydrate** can serve as a concentrated and readily available source of ozone for these applications.

Mechanism of Action in Wastewater Treatment

Ozone primarily acts through two mechanisms:

- Direct Oxidation: Ozone molecules directly react with organic and inorganic pollutants.
- Indirect Oxidation: Ozone decomposes in water to form highly reactive hydroxyl radicals ($\bullet\text{OH}$), which are non-selective and potent oxidizing agents.[4]



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Caption: Ozone-mediated pollutant degradation pathway.

Quantitative Data on Pollutant Removal

The following table summarizes the effectiveness of ozone in treating various industrial effluents. While these studies primarily used ozonated water, **ozone hydrate** can be used to generate the required aqueous ozone concentrations.

Industry	Pollutant	Initial Concentration	Ozone Dosage	Treatment Time	% Removal	Citation
Petrochemical	Phenol	50 mg/L	8 mg/L/min	60 min	99.55%	[3]
Petrochemical	COD	-	8 mg/L/min	60 min	56.53%	[3]
Textile	Color	-	50 mg/L	50 min	~90%	
Textile	COD	2754 ± 40 mg/L	80 mg/L	30 min	67.4%	
Cheese Factory	TOC	-	4.2 g/L (total)	420 min	~67%	

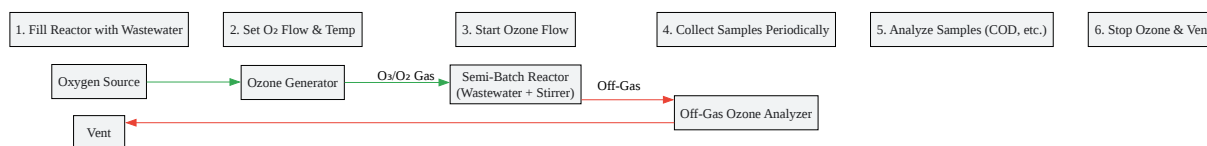
Protocol for Semi-Batch Ozonation of Industrial Wastewater

This protocol describes a laboratory-scale semi-batch process for evaluating the efficacy of ozone for treating industrial wastewater.

Equipment:

- Semi-batch reactor with a gas diffuser, magnetic stirrer, sampling port, and off-gas vent.
- Ozone generator.
- Oxygen source.
- Ozone gas analyzer.

- Analytical instruments for measuring COD, BOD, TOC, and specific pollutants.



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Caption: Workflow for semi-batch ozonation experiment.

Procedure:

- Reactor Setup:** Fill the semi-batch reactor with a known volume of the industrial wastewater sample.
- Initial Sampling:** Take an initial sample of the wastewater to determine the baseline concentrations of the target pollutants.
- Ozonation:** Start the magnetic stirrer and begin bubbling the ozone/oxygen gas mixture through the diffuser at a controlled flow rate. The ozone concentration in the feed gas should be monitored.
- Sampling:** At regular intervals (e.g., 5, 10, 20, 30, 60 minutes), withdraw samples from the reactor. It is crucial to immediately quench any residual ozone in the samples to prevent further reaction before analysis. This can be done by adding a quenching agent like sodium thiosulfate.
- Analysis:** Analyze the collected samples for the parameters of interest (e.g., COD, color, specific pollutant concentration).
- Off-Gas Monitoring:** Continuously monitor the ozone concentration in the off-gas to determine the ozone transfer efficiency.

- **Data Analysis:** Plot the concentration of pollutants as a function of time to determine the reaction kinetics. Calculate the percentage removal for each pollutant.

Industrial Application: Food Preservation and Surface Disinfection

Ozone is a GRAS (Generally Recognized As Safe) substance for use in food processing, offering a chemical-free method for extending shelf life and ensuring microbial safety.[5] **Ozone hydrate** can provide a controlled release of ozone for these applications.

Mechanism of Microbial Inactivation

Ozone inactivates microorganisms by oxidizing their cellular components. It attacks the cell membrane of bacteria, leading to cell lysis, and damages the nucleic acids (DNA and RNA) of both bacteria and viruses.[6]

Quantitative Data on Microbial Inactivation

The following table presents data on the effectiveness of ozone against various microorganisms. The "Ct" value (Concentration x Time) is a common metric for disinfection efficacy.

Microorganism	Ozone Concentration (ppm)	Contact Time (s)	Log Reduction	Ct Value (mg·min/L) for ≥5-log reduction	Citation
Escherichia coli O157:H7	2.5	40	5-6	0.832	[6][7]
Listeria monocytogenes	2.5	40	>6	0.832	[6][7]
Pseudomonas fluorescens	2.5	40	>5	-	[6]
Staphylococcus aureus	-	-	98.9% reduction (aqueous)	-	[8]
SARS-CoV-2	36 mg/L	< 60	Complete inactivation	-	[9]

Protocol for Surface Disinfection of Food Contact Surfaces

This protocol outlines a procedure for testing the efficacy of ozonated water (which can be prepared from **ozone hydrate**) for disinfecting food contact surfaces like stainless steel.

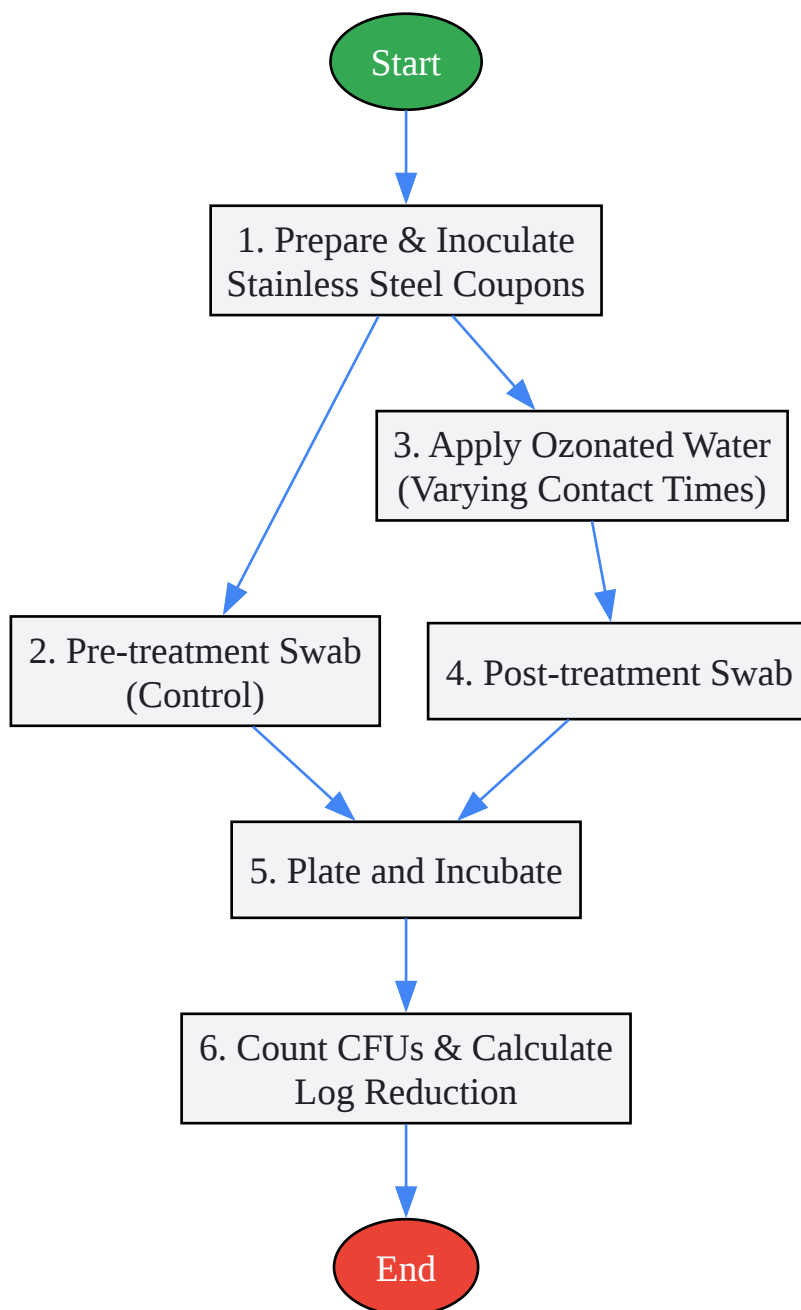
Materials:

- Ozonated water source with a known ozone concentration.
- Sterile stainless steel coupons.
- Cultures of relevant microorganisms (e.g., E. coli, Listeria monocytogenes).
- Sterile swabs and culture media.
- Incubator.

- Spray bottle for ozonated water application.

Protocol:

- Surface Preparation and Inoculation: Aseptically inoculate the sterile stainless steel coupons with a known concentration of the test microorganism and allow them to dry in a biosafety cabinet.
- Pre-treatment Sampling: Swab a set of control coupons to determine the initial microbial load.
- Ozone Application: Spray the inoculated surfaces with ozonated water for a defined contact time (e.g., 30, 60, 120 seconds).
- Post-treatment Sampling: Immediately after the contact time, swab the treated surfaces.
- Microbial Enumeration: Plate the swabs onto appropriate culture media and incubate under suitable conditions.
- Data Analysis: Count the number of colony-forming units (CFUs) and calculate the log reduction in microbial population compared to the untreated controls.



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Caption: Experimental workflow for surface disinfection.

Quantitative Analysis of Ozone Concentration

Accurate measurement of ozone concentration is critical for process control and validation. Several methods are available for determining ozone concentration in both gas and aqueous phases.

Method	Principle	Application	Pros	Cons	Citation
Iodometric Titration	Ozone oxidizes iodide (I^-) to iodine (I_2), which is then titrated with a standard thiosulfate solution.	Gas & Aqueous Phase	Well-established, primary standard method.	Can be affected by interfering substances, requires skilled operator.	[10]
UV-Vis Spectrophotometry	Measures the strong absorbance of ozone at ~254 nm in the gas phase or the decolorization of a dye (e.g., indigo trisulfonate) in the aqueous phase.	Gas & Aqueous Phase	Highly accurate for gas phase, relatively simple for aqueous phase.	Expensive equipment for gas phase, potential for interference in aqueous phase.	[11]
Electrochemical Sensors	Amperometric or potentiometric sensors that produce an electrical signal proportional to the dissolved ozone	Aqueous Phase	Real-time, continuous monitoring.	Requires regular calibration and maintenance.	[11]

concentration

Conclusion and Future Outlook

Ozone technology offers a powerful and environmentally friendly solution for a wide range of industrial applications, including wastewater treatment and food safety. **Ozone hydrate** technology, in particular, holds significant promise as a method for storing and delivering highly concentrated ozone, potentially enhancing the efficiency and cost-effectiveness of these processes.

Further research is needed to develop scalable and economically viable methods for **ozone hydrate** production and to explore its direct application in industrial settings. As the technology matures, **ozone hydrates** could play a pivotal role in advancing sustainable industrial practices.

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- To cite this document: BenchChem. [Application Notes and Protocols for Ozone Hydrate Technology in Industrial Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14423654/docs#application-notes-and-protocols-for-ozone-hydrate-technology-in-industrial-applications>]

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